

1,2,3-Trichloro-5-fluorobenzene CAS number 3107-21-9

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Compound of Interest

Compound Name: 1,2,3-Trichloro-5-fluorobenzene

Cat. No.: B1602144

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An In-Depth Technical Guide to **1,2,3-Trichloro-5-fluorobenzene** (CAS: 3107-21-9):
Properties, Synthesis, and Applications in Research and Development

Introduction and Strategic Overview

1,2,3-Trichloro-5-fluorobenzene is a halogenated aromatic compound characterized by a benzene ring substituted with three chlorine atoms and one fluorine atom.[1] As a poly-substituted benzene derivative, it serves as a valuable and versatile building block in synthetic organic chemistry. For researchers in drug development and materials science, the specific arrangement of its halogen substituents offers a unique scaffold for creating more complex molecules. The presence of both chlorine and fluorine atoms allows for differential reactivity, enabling selective functionalization through various modern synthetic methodologies.[2] This guide provides a comprehensive technical overview of its properties, a plausible and detailed synthetic protocol, its potential reactivity, and essential safety guidelines for laboratory professionals.

Physicochemical and Structural Properties

The fundamental identity and physical characteristics of **1,2,3-Trichloro-5-fluorobenzene** are crucial for its handling, storage, and application in experimental design. The compound typically presents as a light yellow to yellow solid or semi-solid.[3] It has very poor solubility in water, a common trait for polychlorinated aromatic hydrocarbons.[4][5] Proper storage requires a dry, controlled environment, typically between 2-8°C, to ensure its stability.[3][6]

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Number	3107-21-9	[1][3][7]
Molecular Formula	C ₆ H ₂ Cl ₃ F	[1][3][4][7]
Molecular Weight	199.44 g/mol	[4][7]
Appearance	Light yellow to yellow solid or semi-solid	[3]
Purity	Typically ≥97%	[3]
Water Solubility	Insoluble (3.2E-3 g/L at 25°C, estimated)	[4]
Storage Temperature	2-8°C, sealed in dry conditions	[3][6]
InChI Key	DGWPPUWATNWMOW-UHFFFAOYSA-N	[1][3][4]

| Canonical SMILES| C1=C(C=C(C(=C1Cl)Cl)Cl)F |[1][4] |

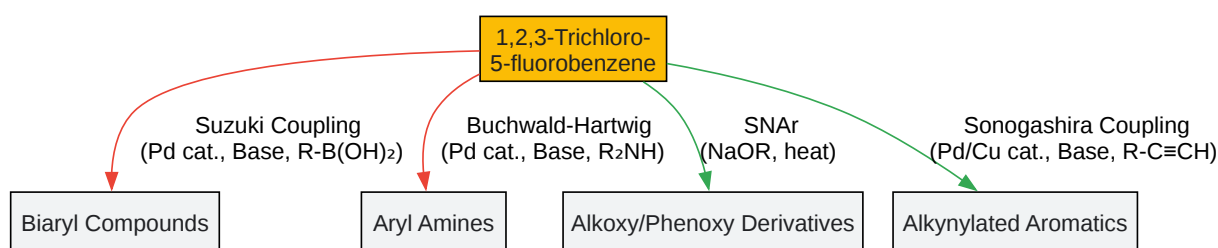


Figure 3: Potential Reactivity Pathways

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References

- 1. 1,2,3-Trichloro-5-fluorobenzene | C₆H₂Cl₃F | CID 15743604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2,4-Trichloro-5-(trifluoromethyl)benzene|CAS 56148-83-5 [benchchem.com]
- 3. 1,2,3-Trichloro-5-fluorobenzene | 3107-21-9 [sigmaaldrich.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 1,2,3-TRICHLOROBENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. 3107-21-9|1,2,3-Trichloro-5-fluorobenzene|BLD Pharm [bldpharm.com]
- 7. 3107-21-9 | CAS DataBase [chemicalbook.com]
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